

A Comparative Environmental Impact Assessment of 1,3-Dimethylimidazolidine and Other Common Solvents

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Compound of Interest

Compound Name: 1,3-Dimethylimidazolidine

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Informed Solvent Selection

The selection of a solvent is a critical decision in chemical synthesis and pharmaceutical development, with significant implications for process efficiency, safety, and environmental sustainability. As the chemical industry increasingly embraces the principles of green chemistry, the need for objective, data-driven comparisons of solvent alternatives has become paramount. This guide provides a comparative environmental impact assessment of **1,3-Dimethylimidazolidine** (DMI) against a range of commonly used solvents: N,N-Dimethylformamide (DMF), N-Methyl-2-pyrrolidone (NMP), Dimethyl Sulfoxide (DMSO), Toluene, Heptane, and Ethanol.

This document summarizes key environmental and toxicological data in clearly structured tables, details the experimental protocols for the cited tests, and provides visualizations to aid in the understanding of the comparative assessments.

Executive Summary

While **1,3-Dimethylimidazolidine** (DMI) is often presented as a greener alternative to highly toxic solvents like Hexamethylphosphoramide (HMPA), a comprehensive, data-driven comparison against a broader range of common solvents is necessary for informed decision-making. This guide reveals that while DMI shows promise in certain areas, significant data

gaps in its environmental profile, particularly regarding its biodegradability and life cycle greenhouse gas emissions, warrant a cautious approach. In contrast, solvents like Ethanol and Heptane often present a more favorable environmental profile based on currently available data.

Comparative Data on Environmental and Toxicological Profiles

The following tables summarize key quantitative data for DMI and the selected alternative solvents. Data has been compiled from various sources, including the European Chemicals Agency (ECHA) database and other scientific publications. It is important to note that direct comparative studies under identical conditions are not always available, and thus the data presented should be interpreted with this in mind.

Table 1: Physical and Chemical Properties

Solvent	CAS Number	Molecular Weight (g/mol)	Boiling Point (°C)	Flash Point (°C)	Water Solubility
1,3-Dimethylimidazolidine (DMI)	80-73-9	114.15	225.5	93	Completely soluble[1]
N,N-Dimethylformamide (DMF)	68-12-2	73.09	153	58	Miscible
N-Methyl-2-pyrrolidone (NMP)	872-50-4	99.13	202	91	Miscible
Dimethyl Sulfoxide (DMSO)	67-68-5	78.13	189	87	Miscible[2]
Toluene	108-88-3	92.14	110.6	4.4	0.52 g/L (20 °C)
Heptane	142-82-5	100.21	98.4	-4	Insoluble
Ethanol	64-17-5	46.07	78.3	13	Miscible

Table 2: Mammalian Toxicity Data

Solvent	Acute Oral LD50 (rat, mg/kg)	Acute Dermal LD50 (rabbit, mg/kg)	Reproductive Toxicity
1,3-Dimethylimidazolidine (DMI)	300 - 2000	>2000	Suspected of damaging fertility or the unborn child (H361)[3][4]
N,N-Dimethylformamide (DMF)	~3000	~5000	May damage the unborn child (H360D)
N-Methyl-2-pyrrolidone (NMP)	3598 - 4150	8000	May damage the unborn child (H360D)
Dimethyl Sulfoxide (DMSO)	14500	40000	No classification
Toluene	~5000	12124	Suspected of damaging the unborn child (H361d)
Heptane	>2000	>2000	No classification
Ethanol	7060	>20000	No classification

Table 3: Environmental Fate and Ecotoxicity

Solvent	Ready Biodegradability (OECD 301)	Aquatic Toxicity: Fish (LC50, 96h, mg/L)	Aquatic Toxicity: Daphnia (EC50, 48h, mg/L)	Aquatic Toxicity: Algae (EC50, 72h, mg/L)
1,3-Dimethylimidazolidine (DMI)	Data Not Available	>100	>100	>100
N,N-Dimethylformamide (DMF)	Readily biodegradable	7500 - 10600	13100	500 - 1000
N-Methyl-2-pyrrolidone (NMP)	Readily biodegradable	>500	>1000	>500
Dimethyl Sulfoxide (DMSO)	Not readily biodegradable (31% in 28d, OECD 301D)	>25000	24600	12350 - 25500
Toluene	Readily biodegradable	5.5 - 7.63	3.78 - 11.5	10
Heptane	Readily biodegradable	1.5 - 5.7	0.1 - 3.2	1 - 10
Ethanol	Readily biodegradable	13000	12340	275

Table 4: Life Cycle Greenhouse Gas Emissions (Cradle-to-Gate)

Solvent	GHG Emissions (kg CO2 eq. / kg solvent)	Data Source/Notes
1,3-Dimethylimidazolidine (DMI)	Data Not Available	No specific LCA study found.
N,N-Dimethylformamide (DMF)	~3.5 - 4.5	Varies based on production route.
N-Methyl-2-pyrrolidone (NMP)	~4.0 - 5.0	Varies based on production route.
Dimethyl Sulfoxide (DMSO)	~2.5 - 3.5	[5]
Toluene	~2.0 - 3.0	[6][7]
Heptane	~1.5 - 2.5	Estimated from similar alkanes.
Ethanol	~0.7 - 1.5 (bio-based)	[8][9][10][11][12]

Experimental Protocols

To ensure the transparency and reproducibility of the data presented, this section outlines the methodologies for the key environmental and toxicological tests cited.

Ready Biodegradability - OECD 301 D (Closed Bottle Test)

Objective: To assess the ready biodegradability of a chemical substance by aerobic microorganisms.

Principle: A solution of the test substance in a mineral medium is inoculated with a small number of microorganisms from a mixed population (e.g., activated sludge) and kept in a completely filled, closed bottle in the dark at a constant temperature. The degradation is followed by the analysis of dissolved oxygen over a 28-day period. The amount of oxygen taken up by the microbial population during the biodegradation of the test substance, corrected for uptake by a blank control, is expressed as a percentage of the theoretical oxygen demand (ThOD) or, in some cases, the chemical oxygen demand (COD).

Key Parameters:

- Test duration: 28 days.
- Inoculum: Activated sludge from a domestic wastewater treatment plant.
- Test concentration: Typically 2-5 mg/L of the test substance.
- Temperature: 20 ± 1 °C.
- Measurements: Dissolved oxygen concentration at regular intervals.
- Pass level for ready biodegradability: $\geq 60\%$ of ThOD or COD within a 10-day window.[\[13\]](#)
[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Acute Fish Toxicity - OECD 203

Objective: To determine the concentration of a substance that is lethal to 50% of a test fish population (LC50) over a short exposure period.

Principle: Fish of a recommended species (e.g., Zebrafish, Rainbow trout) are exposed to the test substance in a static, semi-static, or flow-through system for 96 hours.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[19\]](#)[\[20\]](#)

Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours. The LC50 is then calculated at the end of the exposure period.

Key Parameters:

- Test duration: 96 hours.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[19\]](#)[\[20\]](#)
- Test organism: Recommended fish species (e.g., Danio rerio, Oncorhynchus mykiss).
- Test conditions: Controlled temperature, lighting, and water quality (pH, dissolved oxygen).
- Concentrations: A range of concentrations of the test substance and a control group.
- Endpoint: LC50 (Lethal Concentration for 50% of the test population).[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[19\]](#)[\[20\]](#)

Daphnia sp. Acute Immobilisation Test - OECD 202

Objective: To determine the concentration of a substance that causes immobilization in 50% of the Daphnia population (EC50) over a short exposure period.

Principle: Young daphnids (*Daphnia magna* or other suitable species), aged less than 24 hours, are exposed to a range of concentrations of the test substance for 48 hours.^{[9][11][12][21][22][23]} The number of immobilized daphnids is recorded at 24 and 48 hours and compared to a control group. The EC50 is then calculated.

Key Parameters:

- Test duration: 48 hours.^{[9][11][12][21][22][23]}
- Test organism: *Daphnia magna* (or other suitable species), less than 24 hours old.
- Test conditions: Controlled temperature and lighting.
- Concentrations: A range of concentrations of the test substance and a control group.
- Endpoint: EC50 (Effective Concentration for 50% of the test population).^{[9][11][12][21][22][23]}

Freshwater Alga and Cyanobacteria, Growth Inhibition Test - OECD 201

Objective: To determine the effects of a substance on the growth of a selected species of freshwater algae or cyanobacteria.

Principle: Exponentially growing cultures of a selected algal species (e.g., *Pseudokirchneriella subcapitata*) are exposed to various concentrations of the test substance in a nutrient-rich medium for 72 hours.^{[5][24][25][26][27][28]} The growth in the test cultures is compared to that of a control culture. The inhibition of growth is measured by a decrease in biomass or a reduction in the specific growth rate.

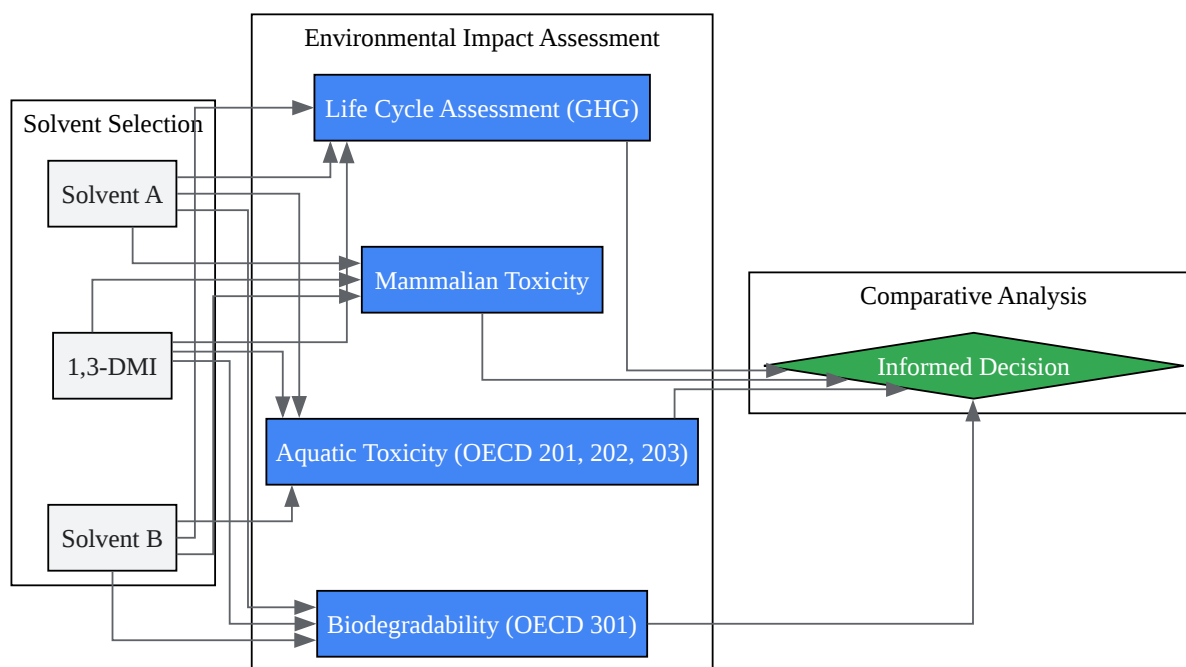
Key Parameters:

- Test duration: 72 hours.^{[5][24][25][26][27][28]}

- Test organism: A recommended species of green algae or cyanobacteria.
- Test conditions: Constant temperature, continuous illumination, and nutrient-rich medium.
- Concentrations: A range of concentrations of the test substance and a control group.
- Endpoint: EC50 (Effective Concentration causing a 50% reduction in growth or growth rate).
[\[5\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)

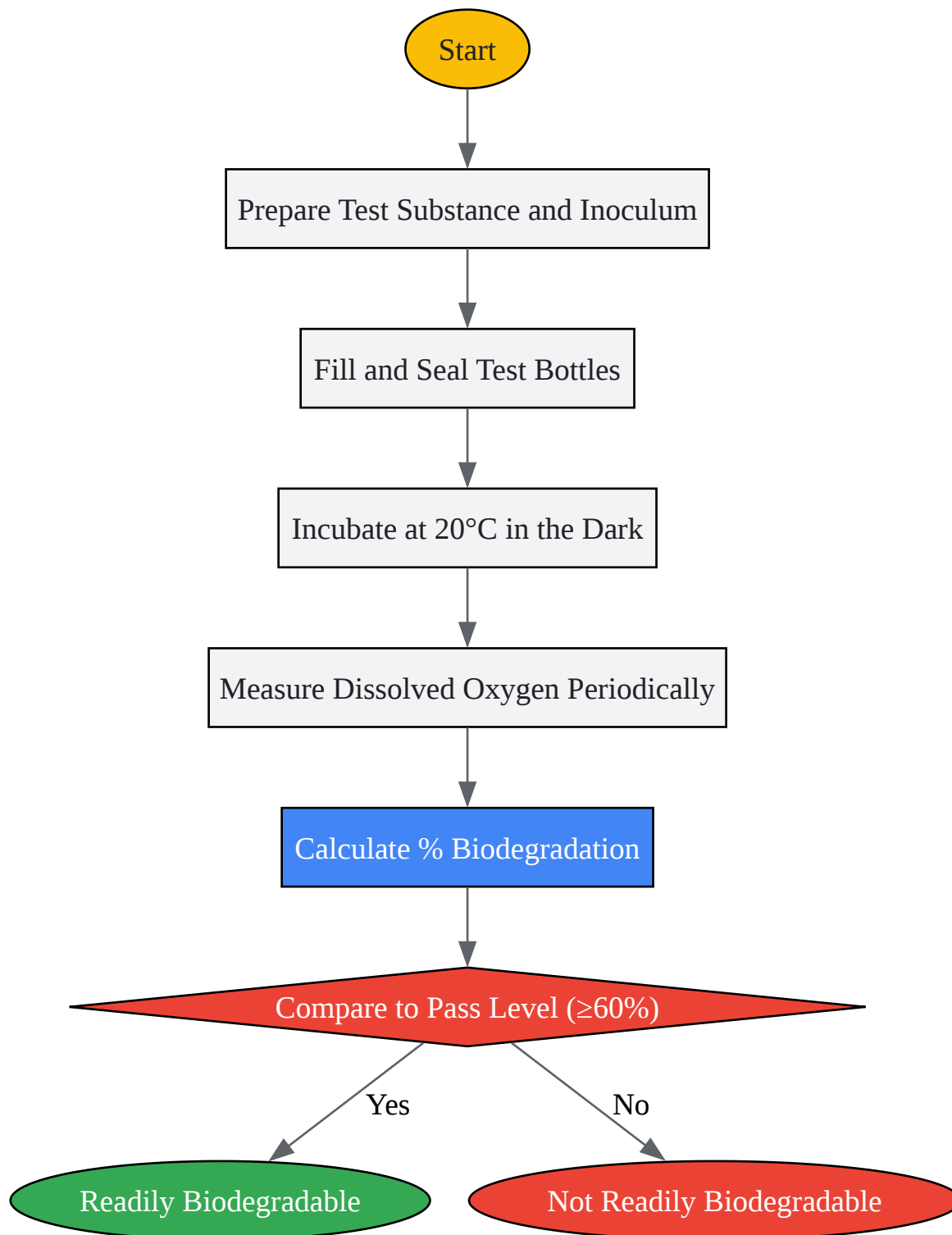
Visualizing the Assessment Framework

To provide a clearer understanding of the relationships and workflows involved in the environmental impact assessment of solvents, the following diagrams have been generated.



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Solvent Environmental Impact Assessment Workflow

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